

Application Notes and Protocols: Lentiviral Transduction of ER α to Sensitize Cells to ErSO

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Compound of Interest

Compound Name: ErSO

Cat. No.: B10828053

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Audience: Researchers, scientists, and drug development professionals.

Introduction

Metastatic Estrogen Receptor alpha (ER α)-positive breast cancer presents a significant therapeutic challenge.^[1] **ErSO**, a novel small molecule, has emerged as a promising therapeutic agent that selectively eradicates ER α -positive breast cancer cells by activating the anticipatory Unfolded Protein Response (a-UPR), leading to rapid necrosis.^[1] The efficacy of **ErSO** is critically dependent on the presence of ER α . Cells lacking ER α expression are inherently resistant to **ErSO**'s cytotoxic effects.^[1] This document provides detailed application notes and protocols for utilizing lentiviral transduction to introduce ER α into ER α -negative cells, thereby sensitizing them to **ErSO**. This approach is invaluable for studying the mechanism of **ErSO**, identifying new therapeutic strategies for ER α -negative cancers, and for developing robust cellular models for drug screening.

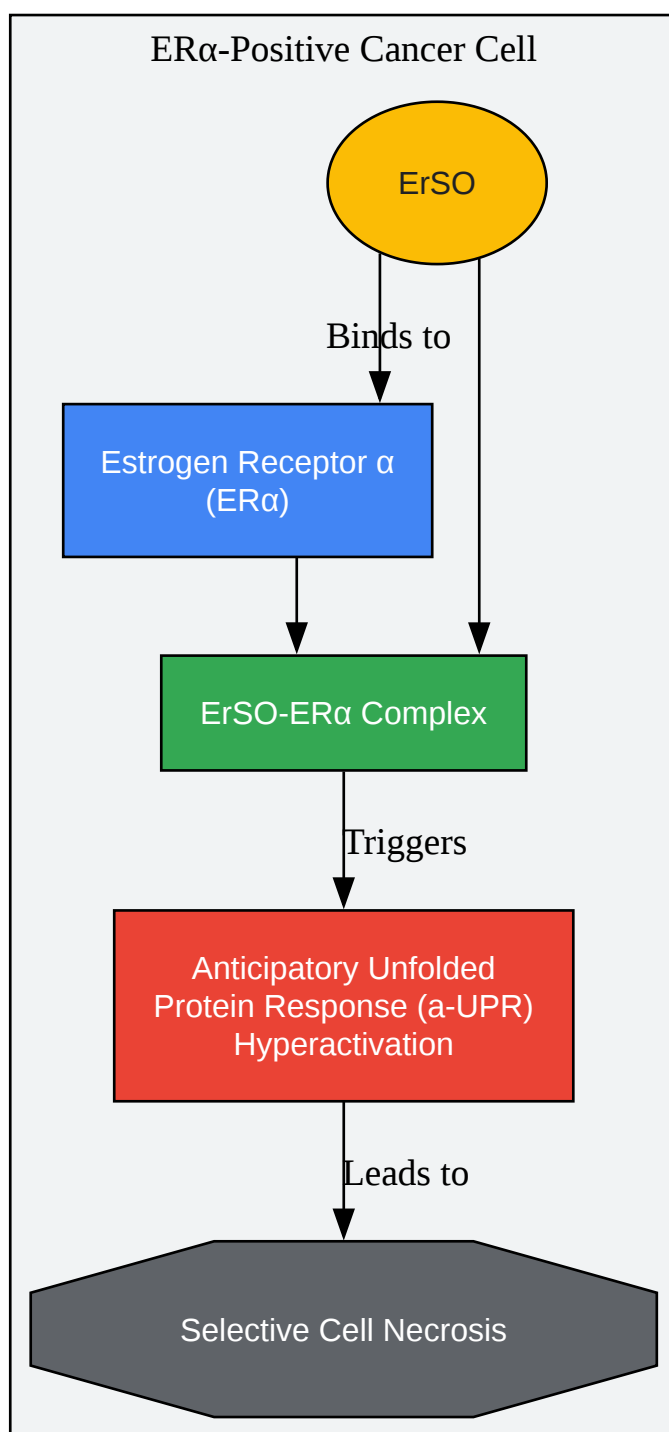
Data Presentation

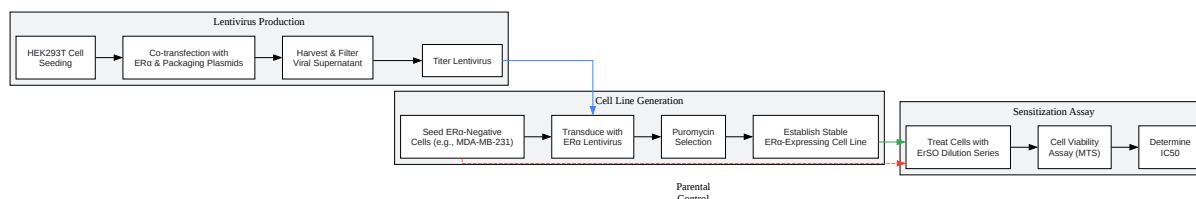
The following table summarizes the quantitative data on the efficacy of **ErSO** in various breast cancer cell lines, highlighting the differential sensitivity based on ER α expression.

Cell Line	ER α Status	ErSO IC50 (24h)	Reference
MCF-7	Positive	~20 nM	[1]
T47D	Positive	~20 nM	[1]
TYS (T47D ER α Y537S)	Positive (Mutant)	11-43 nM	[1]
TDG (T47D ER α D538G)	Positive (Mutant)	11-43 nM	[1]
MDA-MB-231	Negative	>10,000 nM	[1]
MDA-MB-231-ER α	Transduced Positive	Sensitized to ErSO	[1]
Hs578t	Negative	Inactive	[1]
MDA-MB-453	Negative	Inactive	[1]
MDA-MB-468	Negative	Inactive	[1]
BT-20	Negative	Inactive	[1]

Signaling Pathway

ErSO's mechanism of action is initiated by its binding to ER α , which triggers a hyperactivation of the anticipatory Unfolded Protein Response (α -UPR). This leads to selective necrosis in ER α -positive cancer cells.





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References

- 1. A small molecule activator of the unfolded protein response eradicates human breast tumors in mice - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Application Notes and Protocols: Lentiviral Transduction of ERα to Sensitize Cells to ErSO]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b10828053#lentiviral-transduction-of-er-to-sensitize-cells-to-erso]

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